

Essential Safety and Disposal Guide for Sms2-IN-2

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Compound of Interest

Compound Name: Sms2-IN-2

Cat. No.: B2921485

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential information on the safe disposal of **Sms2-IN-2**, a potent and selective sphingomyelin synthase 2 (SMS2) inhibitor.

Chemical and Physical Properties

A summary of the key quantitative data for **Sms2-IN-2** is presented below for easy reference. This information is critical for a comprehensive understanding of the compound's characteristics.

Property	Value	Source
Molecular Weight	369.78 g/mol	[1][2]
Molecular Formula	C ₁₉ H ₁₃ ClFN ₃ O ₂	[1][2]
CAS Number	2241838-28-6	[1][3]
Purity	98%	[3]
Format	Powder	[3]
Storage (Powder)	-20°C for 3 years	[1]
Storage (In solvent)	-80°C for 1 year	[1]
Solubility	DMSO: 250 mg/mL (676.08 mM)	[1]

Proper Disposal Procedures for Sms2-IN-2

As a specific safety data sheet (SDS) with detailed disposal instructions for **Sms2-IN-2** is not publicly available, a conservative approach based on general principles of chemical waste management is mandatory. The following step-by-step guide outlines the recommended disposal procedure.

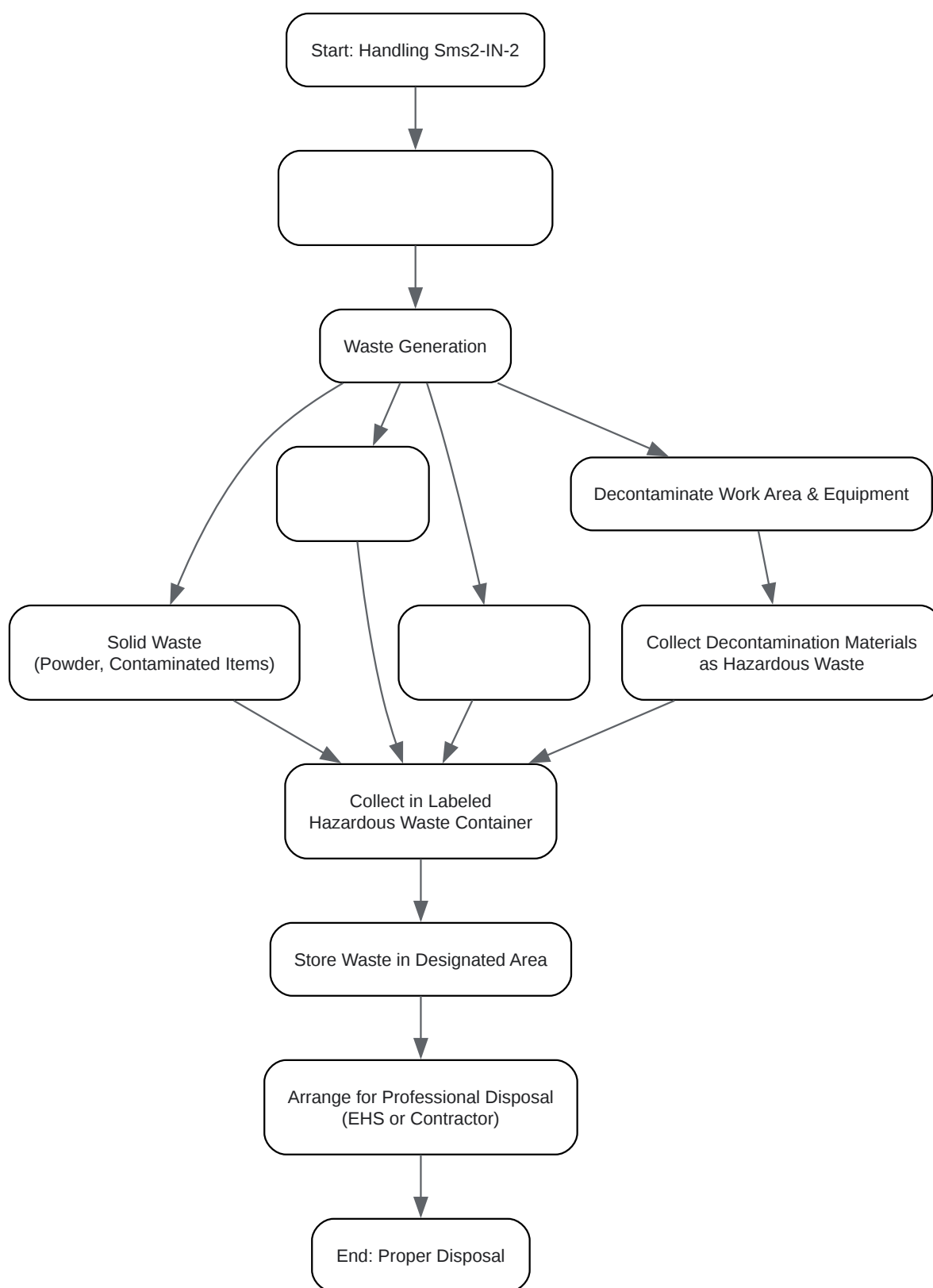
Experimental Protocol for Disposal:

- Personal Protective Equipment (PPE): Before handling **Sms2-IN-2**, ensure appropriate PPE is worn, including safety goggles with side shields, chemical-resistant gloves, and a lab coat. [4]
- Waste Segregation:
 - Solid Waste: Collect unused or expired **Sms2-IN-2** powder, as well as any grossly contaminated materials (e.g., weighing paper, pipette tips), in a dedicated, clearly labeled hazardous waste container. The container should be solid-sided, leak-proof, and kept closed when not in use.

- Liquid Waste: Solutions containing **Sms2-IN-2** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.
- Sharps: Any sharps, such as needles or razor blades, contaminated with **Sms2-IN-2** must be disposed of in an approved, puncture-resistant sharps container.
- Decontamination: Decontaminate work surfaces and non-disposable equipment that have come into contact with **Sms2-IN-2** using an appropriate solvent (e.g., ethanol or isopropanol) followed by a detergent solution. Collect all decontamination materials (e.g., wipes) as hazardous solid waste.
- Waste Collection and Labeling:
 - Clearly label all waste containers with "Hazardous Waste," the full chemical name ("**Sms2-IN-2**"), and the primary hazard(s) (e.g., "Toxic," "Harmful if swallowed").
 - Ensure the container lid is securely fastened.
- Storage: Store the hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of **Sms2-IN-2** down the drain or in regular trash.^[4]

Sms2-IN-2 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Sms2-IN-2**.

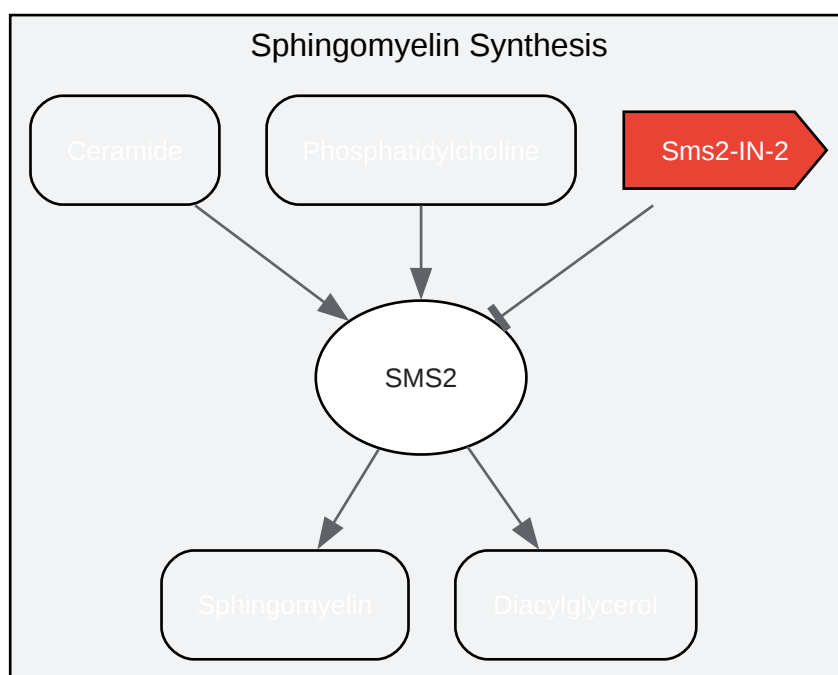


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Caption: Workflow for the safe disposal of **Sms2-IN-2**.

Signaling Pathway Context: The Role of Sphingomyelin Synthase 2 (SMS2)

Sms2-IN-2 is an inhibitor of sphingomyelin synthase 2 (SMS2). Understanding the pathway in which SMS2 is involved provides context for the research applications of this compound. SMS enzymes are crucial for maintaining the balance between ceramide and sphingomyelin, which are important lipids in cellular membranes and signaling.



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Caption: Inhibition of the SMS2 signaling pathway by **Sms2-IN-2**.

By adhering to these procedures, laboratory personnel can mitigate the risks associated with the handling and disposal of **Sms2-IN-2**, ensuring a safe and compliant research environment.

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- 3. raybiotech.com [raybiotech.com]
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